

# Essential Safety and Disposal Guide for BX048 Neodymium Magnet

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## Compound of Interest

Compound Name: BX048

Cat. No.: B15554238

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This document provides crucial safety protocols and detailed disposal procedures for the **BX048**, a high-strength neodymium block magnet. Adherence to these guidelines is vital for ensuring a safe laboratory environment and responsible waste management. This information is intended for researchers, scientists, and drug development professionals who may encounter such materials in their work.

## I. Quantitative Data Summary

The physical and magnetic properties of the **BX048** neodymium magnet are summarized in the table below. These characteristics underscore the importance of the handling precautions outlined in this guide.

| Property                | Value  |
|-------------------------|--|
| Material                | Neodymium Iron Boron (NdFeB), Grade N42        |
| Dimensions              | 1" x 1/4" x 1/2" (25.4 mm x 6.35 mm x 12.7 mm) |
| Coating                 | Nickel (Ni-Cu-Ni)                              |
| Magnetization           | Through Thickness                              |
| Pull Force              | Approximately 18.71 lbs                        |
| Weight                  | 0.542 oz (15.37 g)                             |
| Magnetic Field Strength | ~5876 Gauss                                    |

## II. Safety and Handling Protocols

Neodymium magnets are powerful and require careful handling to prevent injury and damage to sensitive equipment. The primary hazards associated with **BX048** are detailed below.

| Hazard                     | Description   | Mitigation Measures  |
|----------------------------|---|--|
| Strong Magnetic Field      | Can interfere with or damage electronic devices (e.g., computers, cell phones), magnetic storage media (e.g., credit cards, ID cards), and medical implants like pacemakers.[1][2][3][4]                                  | Maintain a safe distance (at least 20cm) between the magnet and any magnetically sensitive items.[1] Individuals with pacemakers or other implanted medical devices should avoid handling these magnets.[3][4] |
| Pinching and Crushing      | The strong attractive force can cause magnets to snap together unexpectedly, leading to severe pinching of skin and fingers, potentially causing blood blisters, cuts, or even broken bones with larger magnets.[1][3][5] | Always wear protective gloves when handling magnets.[1][5]<br>Handle magnets one at a time and keep them a safe distance from each other and from ferrous materials.   |
| Brittleness and Shattering | Neodymium magnets are brittle and can chip or shatter if allowed to slam together. This can create sharp, flying debris.[2][3][4][5]  | Wear safety goggles or other suitable eye protection when handling magnets.[2][3] Avoid forceful impacts between magnets.  |
| Flammability of Dust       | Dust and powder from neodymium magnets are highly flammable and can ignite easily.[2][4][5]   | Never attempt to drill or machine neodymium magnets without proper equipment and coolant, as the resulting dust is a fire hazard.[1][4]  |
| Ingestion Hazard           | If multiple magnets are swallowed, they can attract each other through the intestinal walls, causing severe internal injury and posing a life-threatening risk.[1][3][4]  | Keep all neodymium magnets out of the reach of children.[1][3] These are not toys.   |

## Nickel Allergy

The nickel coating can cause an allergic reaction in sensitive individuals, resulting in a skin rash.[\[4\]](#)[\[6\]](#)

Individuals with a known nickel allergy should avoid direct, prolonged contact with the magnet.[\[4\]](#)

### III. Proper Disposal Procedures

Proper disposal of **BX048** magnets is critical to prevent environmental harm and safety risks associated with their strong magnetic fields. Throwing these magnets into general waste is not recommended.[\[7\]](#)[\[8\]](#)

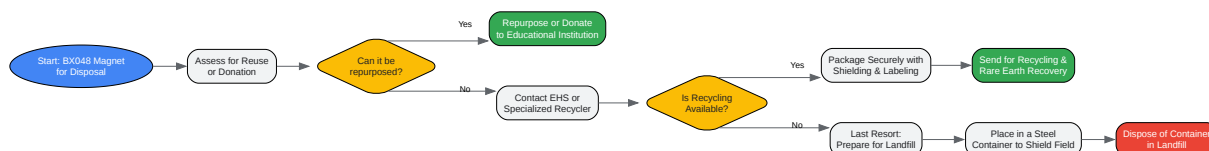
#### Step-by-Step Disposal Workflow:

- **Assess Reuse Potential:** Before disposal, determine if the magnet can be repurposed for other applications within the laboratory or donated to educational institutions for demonstrations.[\[8\]](#)[\[9\]](#)
- **Identify Recycling Options:** The preferred disposal method is recycling. Contact your institution's environmental health and safety (EHS) department or a specialized e-waste or magnet recycling facility.[\[7\]](#)[\[9\]](#)[\[10\]](#) These facilities have processes to recover the valuable rare earth elements.[\[9\]](#)[\[11\]](#)
- **Prepare for Shipment/Collection:**
  - **Labeling:** Clearly label the container as containing "Scrap Neodymium Magnets" to prevent mishandling.[\[10\]](#)
  - **Packaging:** If shipping or awaiting collection, place the magnet in a container lined with shielding material (e.g., steel sheets) to contain the magnetic field.[\[12\]](#) Use non-magnetic spacers (e.g., wood, plastic) if packaging multiple magnets.[\[2\]](#)[\[5\]](#)
- **Professional Demagnetization:** Federal regulations may require that strong magnets be thermally demagnetized before disposal.[\[7\]](#)[\[8\]](#) This process involves heating the magnet to its Curie temperature and should only be performed by professionals at a designated facility.[\[7\]](#)

- Last Resort: Landfill Disposal: If recycling is not an option, the magnet must be packaged securely to neutralize its magnetic field before being sent to a landfill. Place the magnet inside a steel container to prevent it from attracting to and damaging waste processing equipment.[7][12]

## IV. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of a **BX048** neodymium magnet.



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Caption: Decision workflow for the safe and responsible disposal of **BX048** magnets.

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